

Synthesis of Borrelidin B and BC-194 using precursor-directed biosynthesis

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Compound of Interest

Compound Name: *Borrelidin*

Cat. No.: *B1234868*

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Application Note: Precision Biosynthesis of Borrelidin Analogs

Protocols for BC-194 (PDB) and Borrelidin B

Executive Summary

Borrelidin A is a potent 18-membered macrolide with significant anti-angiogenic and anti-metastatic activity, mediated through the inhibition of threonyl-tRNA synthetase (ThrRS). However, its clinical utility is limited by severe cytotoxicity.^[1]

This guide details the synthesis of two critical analogs designed to improve the therapeutic index:

- **BC-194:** Generated via Precursor-Directed Biosynthesis (PDB). By feeding trans-1,2-cyclobutanedicarboxylic acid (CBDA) to a producing strain, the natural cyclopentane side chain is replaced by a cyclobutane ring, significantly reducing cytotoxicity while retaining anti-angiogenic potency.

- **Borrelidin B**: A natural congener generated via Post-PKS Enzymatic Modification, where the C12-nitrile is replaced by an aminomethyl group.

Mechanistic Principles

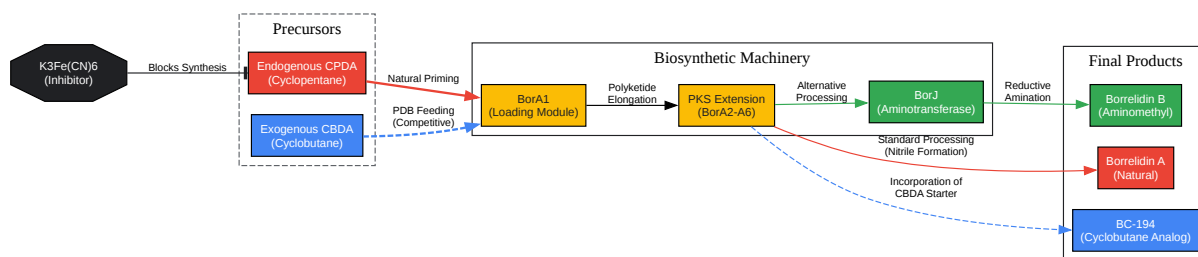
2.1 The Biosynthetic Logic

The **borrelidin** polyketide synthase (PKS) is primed by a specific starter unit.[2] In the wild-type strain, this is trans-1,2-cyclopentanedicarboxylic acid (CPDA), synthesized endogenously.

- **BC-194 (PDB Strategy)**: The PKS loading module (BorA1) exhibits substrate promiscuity. By suppressing endogenous CPDA synthesis and supplementing the medium with the structural analog CBDA, the PKS incorporates the unnatural starter unit, yielding BC-194.
- **Borrelidin B (Enzymatic Branching)**: This analog arises from the reductive amination of the C12 position. It is not a product of starter-unit PDB but rather a specific intermediate or shunt metabolite processed by the aminotransferase BorJ.

2.2 Biosynthetic Pathway Visualization

The following diagram illustrates the divergence between the Wild-Type pathway (**Borrelidin A/B**) and the Engineered PDB pathway (BC-194).



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Caption: Pathway bifurcation showing PDB of BC-194 via CBDA feeding and natural divergence to **Borrelidin B**.

Protocol 1: Precursor-Directed Biosynthesis of BC-194

Objective: Maximize the titer of BC-194 while minimizing the co-production of the natural **Borrelidin A**. Strain: *Streptomyces rochei* MB037 (preferred due to high titer) or *Streptomyces parvulus* Tü4055.

3.1 Materials & Reagents

- Strain: *Streptomyces rochei* MB037 (marine-derived).^[3]
- Precursor: trans-1,2-cyclobutanedicarboxylic acid (CBDA) (Sigma-Aldrich or custom synthesis).
 - Stock Solution: 500 mM in water, pH adjusted to 7.0 with NaOH, filter sterilized.
- Inhibitor: Potassium Ferricyanide ($K_3Fe(CN)_6$).
 - Function: Inhibits 3,4-dihydroxyphenylacetate 2,3-dioxygenase (DHPAO), a key enzyme in endogenous CPDA synthesis.
- Adsorbent Resin: DA-201 Macroporous Resin (or Amberlite XAD-16).
- Seed Medium (TSB): Tryptic Soy Broth (30 g/L).
- Fermentation Medium (Modified RA):
 - Soluble starch (20 g/L), Glucose (10 g/L), Pharmamedia (10 g/L), Yeast extract (5 g/L), $CaCO_3$ (2 g/L), pH 7.2.

3.2 Experimental Workflow

Step 1: Seed Culture Preparation

- Inoculate 50 mL of sterile TSB medium in a 250 mL baffled flask with a spore suspension of *S. rochei* MB037.

- Incubate at 28°C, 220 rpm for 48 hours.
- Verify culture purity via microscopy (Gram-positive mycelia).

Step 2: Fermentation and Precursor Feeding

- Transfer 5% (v/v) seed culture into 50 mL Modified RA medium in 250 mL flasks.
- Incubate at 28°C, 220 rpm.
- Inhibitor Addition (T = 0h): Immediately upon inoculation, add Potassium Ferricyanide to a final concentration of 1.0 mM. This suppresses the background production of **Borrelidin A**.
- Precursor Feeding (T = 24h): At 24 hours post-inoculation, add CBDA stock solution to a final concentration of 5 mM to 50 mM (Optimization recommended: start at 5 mM; 50 mM yields highest titers but requires pH monitoring).
- Resin Addition (T = 24h): Add 3% (w/v) DA-201 resin to the flask. This creates an in situ product removal (ISPR) system, reducing product feedback inhibition and toxicity.

Step 3: Harvest

- Continue fermentation for 7 days (168 hours) total.
- Separate resin and mycelia from the broth by centrifugation or filtration (cheesecloth).

3.3 Extraction & Purification

- Extraction: Extract the resin/mycelia cake with Acetone or Methanol (3x volume). Sonicate for 30 mins.
- Concentrate the organic extract in vacuo to an aqueous residue.
- Partition against Ethyl Acetate (3x). Combine organic layers and dry over Na₂SO₄.
- Purification (HSCCC Strategy):
 - System: High-Speed Counter-Current Chromatography.

- Solvent System: n-Hexane : Ethyl Acetate : Methanol : Water (4:5:4:5, v/v).
- Mode: Head-to-tail.
- This method effectively separates BC-194 (cyclobutane) from residual **Borrelidin A** (cyclopentane).

Protocol 2: Isolation of Borrelidin B

Objective: Isolate the natural congener **Borrelidin B**. Note that this does not utilize CBDA feeding. It relies on the strain's natural enzymatic diversity or specific mutant strains (e.g., *S. parvulus* mutants with altered nitrile biosynthesis).

4.1 Production Conditions

- Strain: *Streptomyces* sp.[4][5][6] RL09-241-NTF-B or *S. rochei* (wild type).
- Medium: Starch-Casein-Nitrate medium (promotes secondary metabolism diversity).
- Fermentation: 28°C, 7 days, no precursor feeding required.

4.2 Differential Extraction (Key Step)

Borrelidin B contains a primary amine (aminomethyl group) instead of a neutral nitrile. This allows for pH-dependent separation from **Borrelidin A**.

- Acidic Wash: Adjust cell-free broth to pH 3.0. Extract with Ethyl Acetate.
 - Result: **Borrelidin A** (acidic/neutral) extracts into the organic phase. **Borrelidin B** (protonated amine, cation) remains largely in the aqueous phase or interface depending on the counter-ion.
- Basification: Adjust the aqueous phase to pH 9.0.
- Extraction: Extract with Chloroform or Ethyl Acetate.
 - Result: **Borrelidin B** (free base) extracts into the organic phase.
- Purification: Semi-preparative HPLC (C18 column).

- Mobile Phase: Acetonitrile/Water + 0.1% Trifluoroacetic acid (TFA).
- Note: The amine group will cause **Borrelidin B** to elute earlier than **Borrelidin A** on C18 due to increased polarity.

Analytical Validation & Data Summary

To validate the synthesis, compare the isolated compounds against the following parameters.

Parameter	Borrelidin A (Control)	BC-194 (PDB Product)	Borrelidin B (Natural Analog)
Precursor Used	None (Endogenous CPDA)	trans-1,2-CBDA	None (Endogenous)
C17 Side Chain	Cyclopentane	Cyclobutane	Cyclopentane
C12 Substituent	Nitrile (-CN)	Nitrile (-CN)	Aminomethyl (-CH ₂ NH ₂)
Molecular Weight	489.6 g/mol	475.6 g/mol (-14 Da vs A)	493.7 g/mol (+4 Da vs A)
Key NMR Signal	~2.5-3.0 (Cyclopentane)	~1.8-2.2 (Cyclobutane)	~45 ppm (CH ₂ -NH ₂)
Bioactivity	High Cytotoxicity	Low Cytotoxicity / High Anti-angio	Reduced ThrRS inhibition

Mechanistic Insight: The mass difference of -14 Da for BC-194 corresponds to the loss of a methylene (-CH₂-) group when switching from a 5-membered ring (cyclopentane) to a 4-membered ring (cyclobutane).

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